

Hexyl Valerate: A Comprehensive Technical Guide to its Thermodynamic Properties and Stability

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Compound of Interest

Compound Name: *Hexyl valerate*

Cat. No.: *B073682*

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Hexyl valerate, a fatty acid ester with the chemical formula $C_{11}H_{22}O_2$, is recognized for its characteristic fruity aroma and is utilized in the fragrance and flavor industries. Beyond its sensory attributes, a thorough understanding of its thermodynamic properties and chemical stability is crucial for its application in scientific research and pharmaceutical development, where it may be used as a non-polar solvent, a component in formulations, or a reference compound. This technical guide provides an in-depth overview of the core thermodynamic properties and stability profile of **hexyl valerate**, supported by methodologies for their determination.

Core Thermodynamic and Physical Properties

The fundamental physical and thermodynamic properties of **hexyl valerate** are summarized in the tables below. These values are essential for predicting its behavior in various chemical and physical processes.

Table 1: Key Physical and Thermodynamic Properties of Hexyl Valerate

Property	Value	Conditions
Molecular Weight	186.29 g/mol	-
Boiling Point	226.00 - 227.00 °C	@ 760.00 mm Hg[1]
224.7 °C	@ 760 mmHg[2]	
Melting Point	-63.1 °C	-[3]
Density	0.863 g/mL	@ 20 °C[4][5]
0.8600 - 0.8650	@ 20 °C[1]	
Vapor Pressure	0.090 mmHg	@ 25.00 °C (estimated)[1]
Flash Point	87.78 °C (190.00 °F)	Closed Cup (TCC)[1]
87.9 °C	-[2]	
Refractive Index	1.4180 - 1.4240	@ 20.00 °C[1]
Solubility	Insoluble	in Water[1]

Note: Data on specific heat capacity and enthalpy of vaporization for **hexyl valerate** are not readily available in the reviewed literature.

Chemical Stability and Storage

The stability of **hexyl valerate** is a critical factor for its handling, storage, and application in various formulations.

Table 2: Stability and Storage Information for Hexyl Valerate

Parameter	Recommendation/Data
Chemical Stability	Stable under normal ambient and anticipated storage and handling conditions.[6]
Shelf Life	12 months or longer if stored properly.[1]
Recommended Storage	Refrigerate in tightly sealed containers. Store under a nitrogen atmosphere.[1]
Incompatible Materials	Strong oxidizers.[6]
Hazardous Decomposition	No hazardous decomposition products are known under normal conditions of use, storage, and heating.[6]

Experimental Protocols for Property Determination

The following sections detail the generalized experimental methodologies used to determine the key thermodynamic and physical properties of liquid organic compounds like **hexyl valerate**.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and microscale method for its determination involves a Thiele tube.

Protocol:

- A small amount of the **hexyl valerate** sample is placed into a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The test tube is attached to a thermometer.
- The assembly is inserted into a Thiele tube containing a high-boiling point oil (e.g., mineral oil).

- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to be drawn back into the capillary tube.^[7]

Melting Point Determination (Capillary Method)

For compounds that are solid at or near room temperature, the melting point is a key indicator of purity. For a low-melting substance like **hexyl valerate**, this would be performed at sub-ambient temperatures.

Protocol:

- A small amount of the solidified **hexyl valerate** is introduced into a capillary tube sealed at one end.
- The capillary tube is placed in a melting point apparatus, which allows for controlled heating and clear observation of the sample.
- The sample is heated at a slow, controlled rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.^{[3][8]}

Density Determination (Pycnometer Method)

Density, the mass per unit volume, is a fundamental physical property. A pycnometer, a flask with a precise and known volume, is commonly used for accurate density measurements of liquids.

Protocol:

- The mass of a clean, dry, and empty pycnometer is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water of a known temperature and weighed to determine the mass of the water. The volume of the pycnometer can be calculated from the mass and known density of water at that temperature.
- The pycnometer is then emptied, dried, and filled with **hexyl valerate** at the same temperature.
- The mass of the pycnometer filled with **hexyl valerate** is measured.
- The density of **hexyl valerate** is calculated by dividing the mass of the ester by the volume of the pycnometer.^{[5][9]}

Flash Point Determination (Pensky-Martens Closed-Cup Test)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Pensky-Martens closed-cup method is a standardized procedure for this determination.

Protocol:

- A brass test cup is filled with the **hexyl valerate** sample to a specified level.
- The cup is fitted with a lid that has apertures for an ignition source and stirring.
- The sample is heated at a controlled rate while being continuously stirred.
- At regular temperature intervals, the stirring is stopped, and an ignition source (such as a small flame) is briefly introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite or "flash".^{[1][4][10]}

Refractive Index Measurement (Abbe Refractometer)

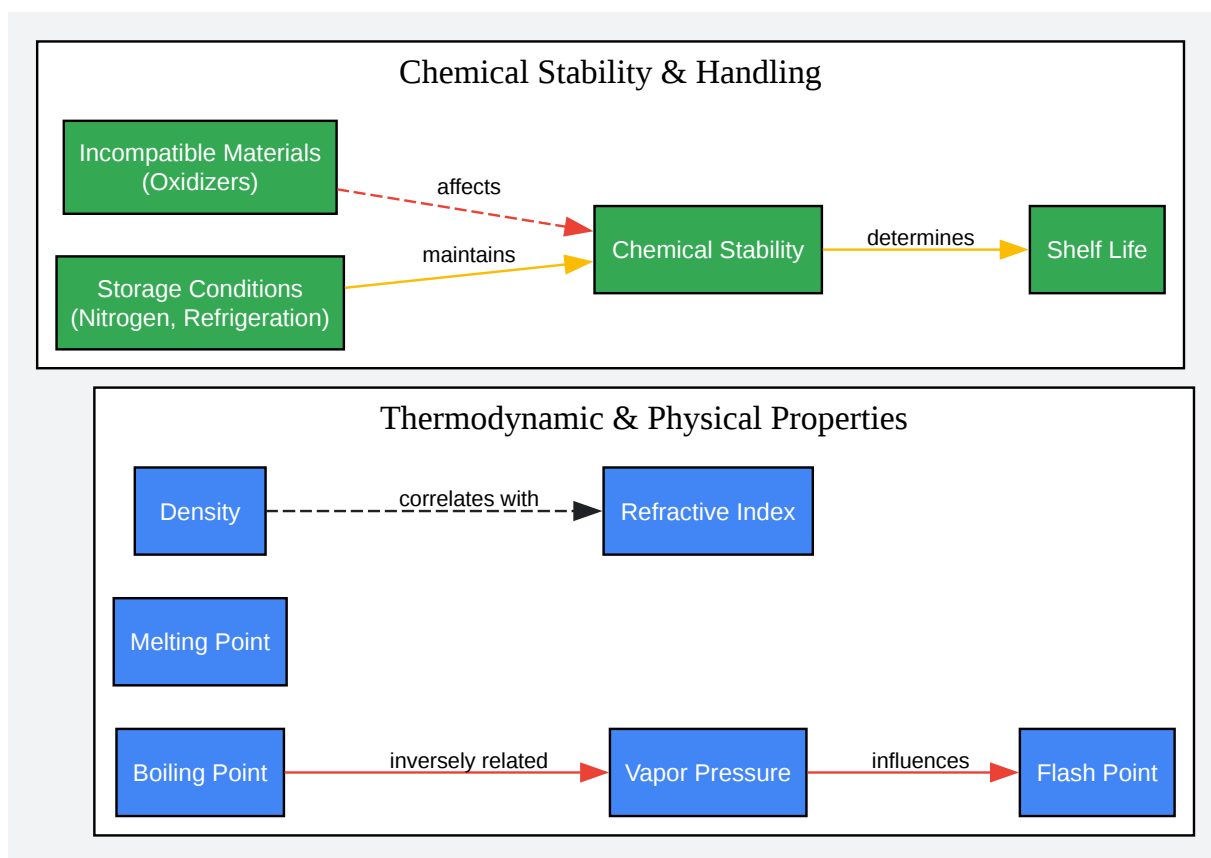
The refractive index measures how much the path of light is bent, or refracted, when entering a substance. It is a characteristic property that is also used to assess the purity of a sample.

Protocol:

- A few drops of **hexyl valerate** are placed on the prism surface of an Abbe refractometer.
- The prisms are closed to spread the liquid into a thin film.
- A light source, often a sodium lamp, is directed through the sample.
- While looking through the eyepiece, the control knobs are adjusted to bring the borderline between the light and dark fields into sharp focus at the center of the crosshairs.
- The refractive index is then read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Logical Relationship of Hexyl Valerate Properties

The following diagram illustrates the interconnectedness of the thermodynamic properties and stability of **hexyl valerate**.



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Caption: Interrelation of **Hexyl Valerate**'s Thermodynamic Properties and Stability.

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